

Essential Safety and Operational Guide for Handling Enpp-1-IN-26

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Compound of Interest

Compound Name: *Enpp-1-IN-26*

Cat. No.: *B15575620*

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety, handling, and disposal information for the ENPP1 inhibitor, **Enpp-1-IN-26**. Adherence to these guidelines is essential for ensuring a safe laboratory environment and the integrity of your research. Given that a specific Safety Data Sheet (SDS) for **Enpp-1-IN-26** is not publicly available, the following procedures are based on best practices for handling potent small molecule inhibitors and information available for structurally related compounds.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure during all stages of handling **Enpp-1-IN-26**. The required equipment varies depending on the specific activity being performed.

Activity	Required PPE	Notes
Receiving and Unpacking	• Chemical-resistant gloves (e.g., nitrile) • Safety glasses with side shields	Inspect container for any signs of damage or leakage upon receipt.
Weighing and Aliquoting (Solid Form)	• Double chemical-resistant gloves • Impervious disposable gown • Safety glasses with side shields or goggles • NIOSH-approved respirator (e.g., N95 or higher)	To be performed in a certified chemical fume hood or a containment ventilated enclosure to minimize inhalation of fine particles.
Solution Preparation and Handling	• Chemical-resistant gloves • Impervious disposable gown • Safety glasses with side shields or goggles	Handle solutions in a well-ventilated area, preferably within a chemical fume hood.
Spill Cleanup	• Double chemical-resistant gloves • Impervious disposable gown • Safety goggles or face shield • NIOSH-approved respirator • Chemical-resistant boot covers	A spill kit with appropriate absorbent materials must be readily available in the laboratory.
Waste Disposal	• Chemical-resistant gloves • Impervious disposable gown • Safety glasses with side shields or goggles	Follow all institutional, local, state, and federal regulations for hazardous waste disposal.

Operational Plan: Step-by-Step Handling Procedures

A systematic workflow is crucial for minimizing exposure risk and ensuring the quality of the compound.

Receiving and Storage

- **Inspection:** Upon receipt, carefully inspect the packaging for any damage. If the container is compromised, do not open it and contact your institution's Environmental Health and Safety (EHS) office.
- **Storage of Solid Compound:** Store the solid **Enpp-1-IN-26** in a cool, dry, and dark place in a tightly sealed container as recommended by the supplier.
- **Storage of Solutions:** For solutions, typically in solvents like DMSO, store in a tightly sealed container and protect from moisture to prevent degradation. Follow supplier recommendations for storage temperature (e.g., -20°C or -80°C).

Weighing and Solution Preparation

- **Engineering Controls:** Always handle solid **Enpp-1-IN-26** in a certified chemical fume hood or a containment ventilated enclosure.
- **Aliquotting:** To avoid repeated freeze-thaw cycles of the stock solution, it is recommended to prepare single-use aliquots.
- **Dissolution:** Use the appropriate solvent as indicated by the supplier's datasheet. Ensure the compound is fully dissolved before use in experiments.

Experimental Use

- **Containment:** All procedures involving **Enpp-1-IN-26** should be conducted in a manner that minimizes the creation of aerosols.
- **Labeling:** Clearly label all tubes and vials containing **Enpp-1-IN-26** with the compound name, concentration, solvent, and date of preparation.

Disposal Plan: Managing Enpp-1-IN-26 Waste

All waste contaminated with **Enpp-1-IN-26** must be treated as hazardous waste.

Waste Segregation

- **Solid Waste:** Collect all solid waste, including contaminated gloves, pipette tips, weighing papers, and unused compound, in a dedicated and clearly labeled hazardous waste

container.

- Liquid Waste: Collect all liquid waste containing **Enpp-1-IN-26** in a chemically compatible, leak-proof, and clearly labeled hazardous waste container. Do not mix with other waste streams unless approved by your EHS office.

Container Management

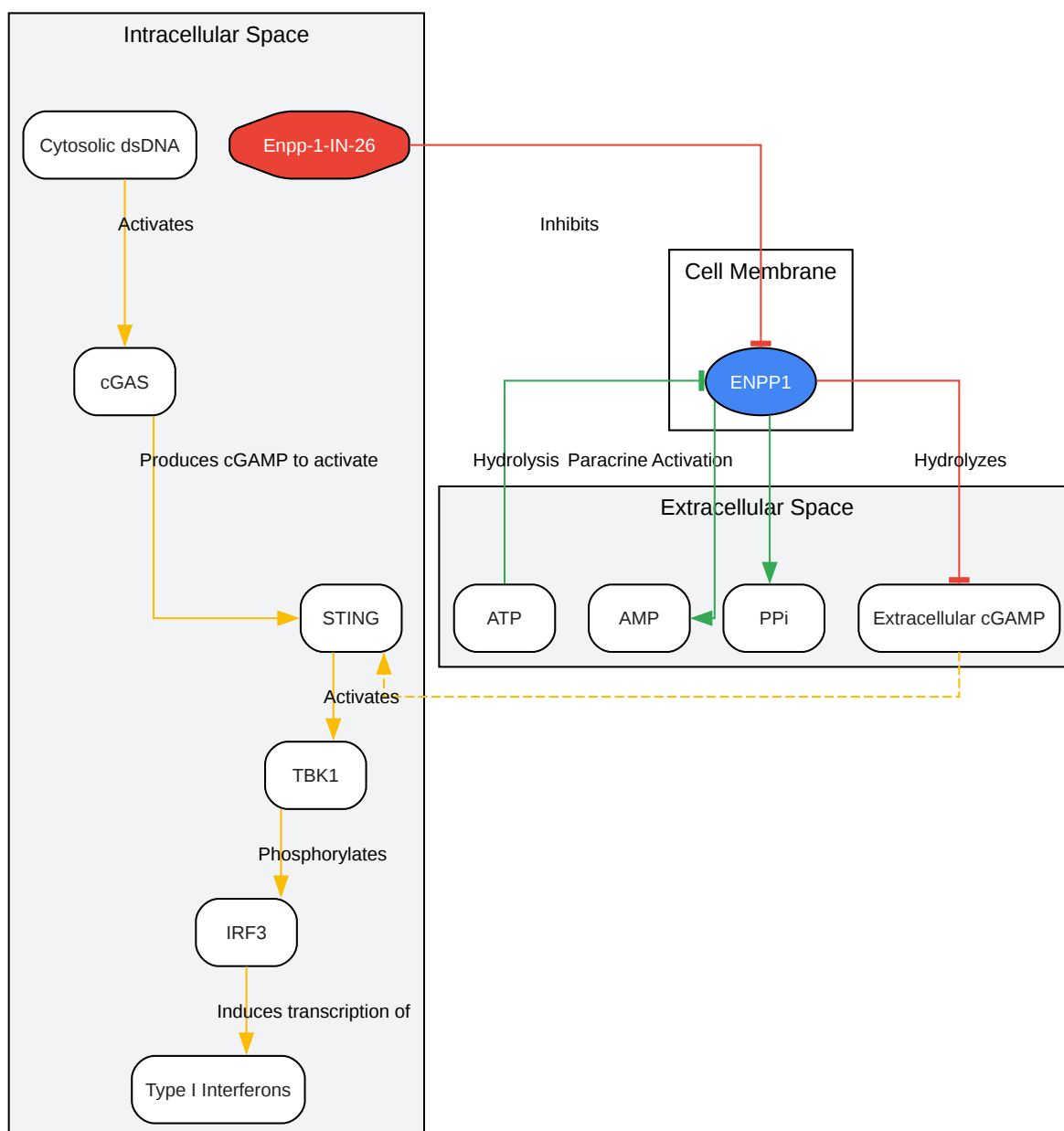
- Labeling: The hazardous waste label must include the full chemical name ("**Enpp-1-IN-26**"), the solvent (if applicable), the concentration or estimated amount, the date of first addition, the principal investigator's name, and the lab location. The words "Hazardous Waste" must be clearly visible.
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory. Keep containers securely closed except when adding waste. Use secondary containment to prevent the spread of potential spills.

Final Disposal

- Arrangement: Arrange for the disposal of hazardous waste through your institution's EHS office. Follow all applicable local, state, and federal regulations.
- Decontamination: Decontaminate any surfaces or equipment that may have come into contact with **Enpp-1-IN-26** using an appropriate cleaning agent.

ENPP1 Signaling Pathway

Ectonucleotide pyrophosphatase/phosphodiesterase 1 (ENPP1) is a key enzyme that hydrolyzes extracellular ATP to produce AMP and inorganic pyrophosphate (PPi). It also plays a crucial role as a negative regulator of the cGAS-STING innate immune pathway by hydrolyzing the second messenger cGAMP.



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Caption: ENPP1's dual role in ATP hydrolysis and negative regulation of the cGAS-STING pathway.

This guide is intended to provide a framework for the safe handling and disposal of **Enpp-1-IN-26**. Always consult with your institution's EHS office for specific guidance and protocols.

- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Enpp-1-IN-26]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15575620/docs#essential-safety-and-operational-guide-for-handling-enpp-1-in-26\]](https://www.benchchem.com/product/b15575620/docs#essential-safety-and-operational-guide-for-handling-enpp-1-in-26)

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